

Application Note & Protocol: Preparation of WAY-260022 Stock Solution in DMSO

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Compound of Interest

Compound Name: WAY-260022

Cat. No.: B15584494

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Audience: Researchers, scientists, and drug development professionals.

Introduction

WAY-260022 is a potent and selective norepinephrine reuptake inhibitor (NRI) that has demonstrated excellent selectivity over serotonin and dopamine transporters.[1][2][3] Its primary mechanism of action involves blocking the norepinephrine transporter (NET), which leads to an increased concentration of norepinephrine in the synaptic cleft. This activity makes it a valuable tool in neuroscience research, particularly in studies related to thermoregulatory dysfunction and other neurological processes modulated by norepinephrine signaling.[2]

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **WAY-260022** due to its high solubilizing capacity for organic molecules.[4][5][6] This document provides a detailed protocol for the preparation, storage, and handling of **WAY-260022** stock solutions using DMSO.

Quantitative Data Summary

The key chemical and physical properties of **WAY-260022** are summarized below. This information is essential for accurate calculations and solution preparation.

Table 1: Chemical Properties of **WAY-260022**

Property	Value
IUPAC Name	1-[(1S)-2-[(3S,5R)-3,5-Dimethylpiperazin-1-yl]-1-[3-(trifluoromethoxy)phenyl]ethyl]cyclohexan-1-ol[4]
Synonyms	NRI-022[1][4]
CAS Number	850692-43-2[4]
Molecular Formula	C ₂₁ H ₃₁ F ₃ N ₂ O ₂ [4]
Molecular Weight	400.48 g/mol [1][4][7]
Appearance	Solid powder[4]
Solubility	Soluble in DMSO[4]

Table 2: Preparation of Common **WAY-260022** Stock Solutions in DMSO

This table provides the required mass of **WAY-260022** for preparing various stock solution concentrations. Calculations are based on a molecular weight of 400.48 g/mol .

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.40 mg	2.00 mg	4.00 mg
10 mM	4.00 mg	20.02 mg	40.05 mg
25 mM	10.01 mg	50.06 mg	100.12 mg
50 mM	20.02 mg	100.12 mg	200.24 mg

Note: The formula used for calculation is: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

Experimental Protocols

1. Materials and Equipment

- **WAY-260022** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)[5][6]
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Protocol for Preparing a 10 mM Stock Solution

This protocol details the steps for preparing 1 mL of a 10 mM **WAY-260022** stock solution. Volumes can be adjusted according to the values in Table 2.

- **Safety First:** Perform all steps in a chemical fume hood. Wear appropriate PPE.
- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution, 4.00 mg of **WAY-260022** is required.
- **Weigh Compound:** Carefully weigh 4.00 mg of **WAY-260022** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add 1 mL of anhydrous DMSO to the tube containing the **WAY-260022** powder.
- **Dissolve Compound:** Tightly cap the tube and vortex vigorously for 1-2 minutes until the powder is completely dissolved.[8] If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes.[8][9] Visually inspect the solution to ensure no particulates are present.

- Aliquot and Store:
 - For short-term storage (days to weeks), the stock solution can be kept at 4°C.[4]
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C in a dry, dark environment.[4][8]
- Labeling: Clearly label all vials with the compound name (**WAY-260022**), concentration (10 mM in DMSO), preparation date, and your initials.[10][11]

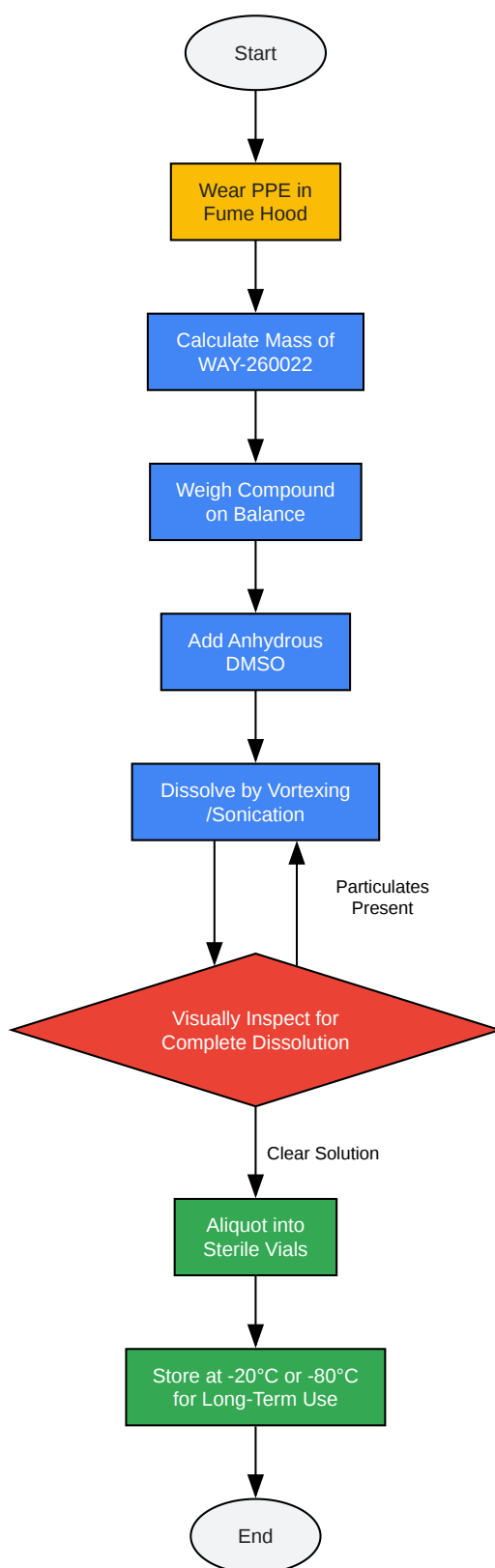
3. Working Solution Preparation

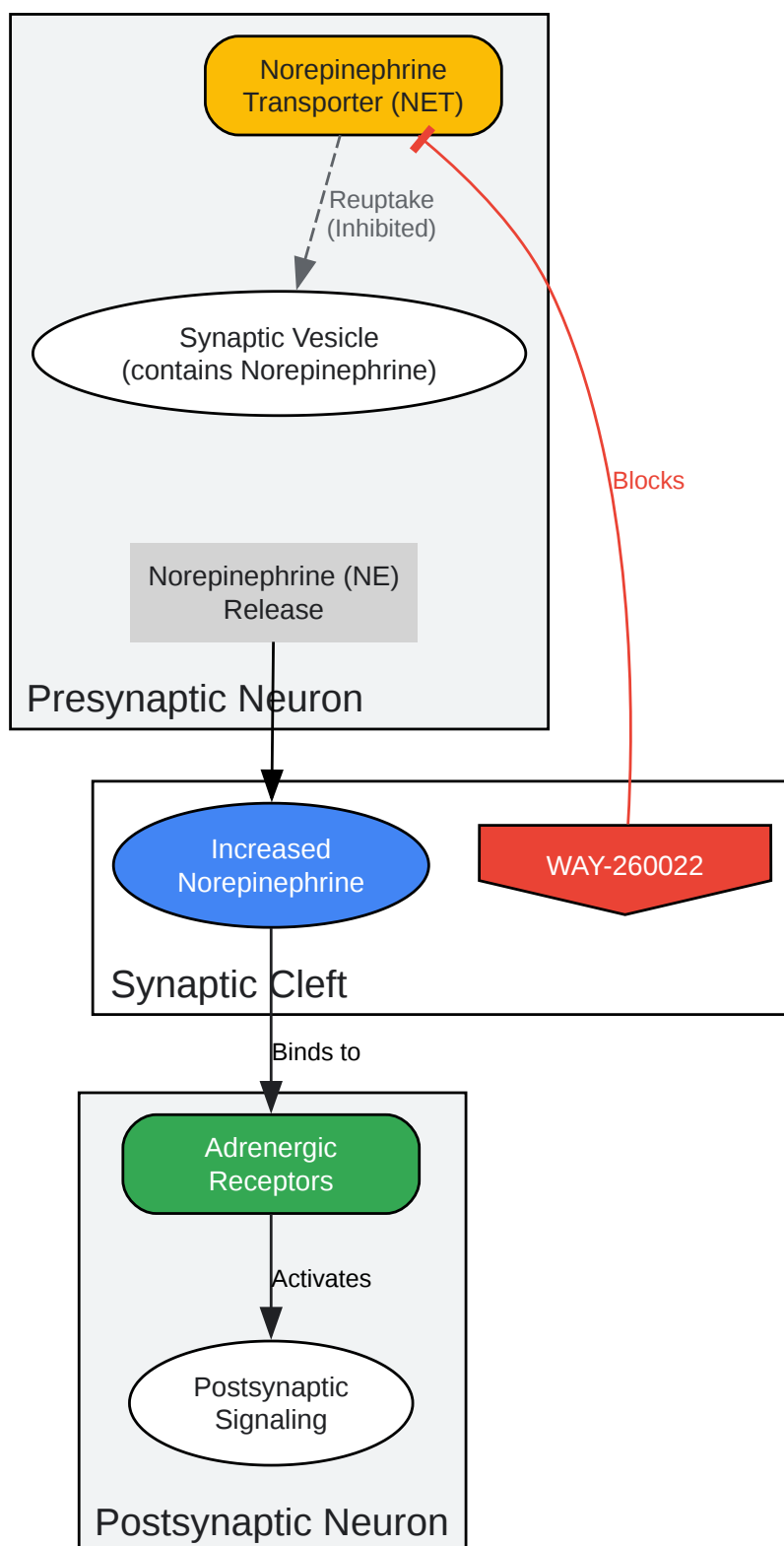
When preparing working solutions for cell culture or other aqueous-based assays, it is crucial to maintain a low final concentration of DMSO (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity or artifacts.[9]

- Example: To make a 10 μM working solution from a 10 mM stock, perform a 1:1000 dilution. Add 1 μL of the 10 mM stock solution to 999 μL of your cell culture medium or assay buffer. Mix thoroughly before adding to your experimental setup.

Visualizations

Experimental Workflow Diagram





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